

Personal protective equipment for handling 2-Vinylpyridine

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Compound of Interest

Compound Name: 2-Vinylpyridine

Cat. No.: B144079

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Essential Safety and Handling Guide for 2-Vinylpyridine

This document provides immediate safety, operational, and disposal protocols for the handling of **2-Vinylpyridine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

WARNING: 2-Vinylpyridine is a flammable liquid and vapor that is toxic in contact with skin, harmful if swallowed, and causes severe skin burns and eye damage.^{[1][2]} It may also cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects.^{[2][3]} Always handle this chemical with extreme caution in a well-ventilated area and with the appropriate personal protective equipment.

Chemical and Physical Properties

A summary of key quantitative data for **2-Vinylpyridine** is provided below.

Property	Value	Reference
CAS Number	100-69-6	[1]
Molecular Formula	C7 H7 N	[1][4]
Appearance	Colorless to dark brown liquid with a pungent odor	[3][5][6]
Boiling Point	159 °C	[3]
Melting Point	-50 °C	[3][5]
Flash Point	~47 °C / 116 °F	[5]
Autoignition Temp.	440 °C / 824 °F	[1]
Solubility in Water	2.5 g/100 mL (at 20 °C)	[5]
Vapor Density	3.64 (Air = 1.0)	[1]
Toxicity (Oral, Rat)	LD50: 336 mg/kg	[7]
Toxicity (Dermal, Rabbit)	LD50: 650 mg/kg	[7]

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are critical to mitigating the health risks associated with **2-Vinylpyridine**.

PPE Selection

- Eye and Face Protection:
 - Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[7]
 - A full-face shield (minimum 8 inches) is required to protect against splashes.[7]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves inspected prior to use.[7][8] Due to the severe skin hazards, select gloves with appropriate breakthrough times and thickness.

Recommended materials include Nitrile rubber, Neoprene, or PVC, but always consult the manufacturer's specific compatibility data for **2-Vinylpyridine**.^[4] Use proper glove removal technique to avoid skin contact.^[9]

- Body Protection: Wear a chemical-resistant apron, lab coat, or a full chemical protection suit to prevent skin contact.^{[6][9]} All contaminated clothing should be removed immediately and washed before reuse.^{[3][9]}
- Respiratory Protection:
 - All handling should occur in a certified chemical fume hood to avoid inhalation of vapors.^[1]
 - If a fume hood is not available or if exposure limits are exceeded, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.^[7] For emergency situations or as the sole means of protection, a full-face supplied-air respirator is necessary.^{[7][10]}

PPE Donning and Doffing Procedure

- Donning (Putting On):
 1. Put on a lab coat or chemical suit.
 2. Put on safety goggles.
 3. Put on a face shield.
 4. Wash hands thoroughly.
 5. Put on gloves, ensuring they overlap the cuffs of the lab coat.
- Doffing (Taking Off):
 1. Remove gloves using a technique that avoids touching the outer surface with bare hands.
 2. Remove the face shield.
 3. Remove the lab coat or suit by rolling it inside-out.

4. Remove safety goggles.
5. Wash hands thoroughly with soap and water.

Operational Plan: Handling and Storage

Adherence to strict operational protocols is mandatory when working with **2-Vinylpyridine**.

Safe Handling Protocol

- Preparation: Read and understand the Safety Data Sheet (SDS) before starting work.[\[3\]](#)
Ensure a safety shower and eyewash station are readily accessible.[\[3\]](#)
- Ventilation: Conduct all work inside a properly functioning chemical fume hood.[\[1\]](#)
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces.
[\[3\]](#)[\[5\]](#) Use only non-sparking tools and take precautionary measures against static discharge.
[\[3\]](#)[\[8\]](#)
- Transfer: When transferring the liquid, ground and bond the container and receiving equipment to prevent static electricity buildup.[\[3\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#) Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[\[2\]](#)[\[7\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing and to prevent inhalation of vapors.[\[2\]](#)[\[7\]](#)

Storage Protocol

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[8\]](#)
Containers that have been opened must be carefully resealed and kept upright.[\[2\]](#)[\[7\]](#)
- Conditions: Store locked up and in a fireproof area.[\[6\]](#)[\[7\]](#)[\[9\]](#) The recommended storage temperature is between 2-10°C, and some suppliers recommend storage at -20°C as the material is heat-sensitive.[\[3\]](#)[\[11\]](#)

- Incompatibilities: Store separately from strong oxidizing agents, strong acids, strong bases, and food materials.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Emergency and Disposal Plan

Immediate and correct response to spills and proper disposal are crucial for safety and environmental protection.

Spill Management Protocol

- Evacuate: Immediately evacuate personnel from the spill area.[\[7\]](#)
- Isolate and Ventilate: Remove all sources of ignition and ensure adequate ventilation.[\[7\]](#)
Work from an upwind position.[\[3\]](#)
- Use PPE: Don the full required PPE, including respiratory protection, before entering the spill area.[\[7\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[7\]](#)
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, earth, or sawdust.[\[1\]](#)[\[3\]](#)[\[9\]](#)
- Collection: Collect the absorbed material and spilled liquid using non-sparking tools and place it into a suitable, sealable, and properly labeled container for disposal.[\[1\]](#)[\[9\]](#)
- Decontamination: Clean the contaminated area and objects thoroughly, observing all environmental regulations.[\[3\]](#)

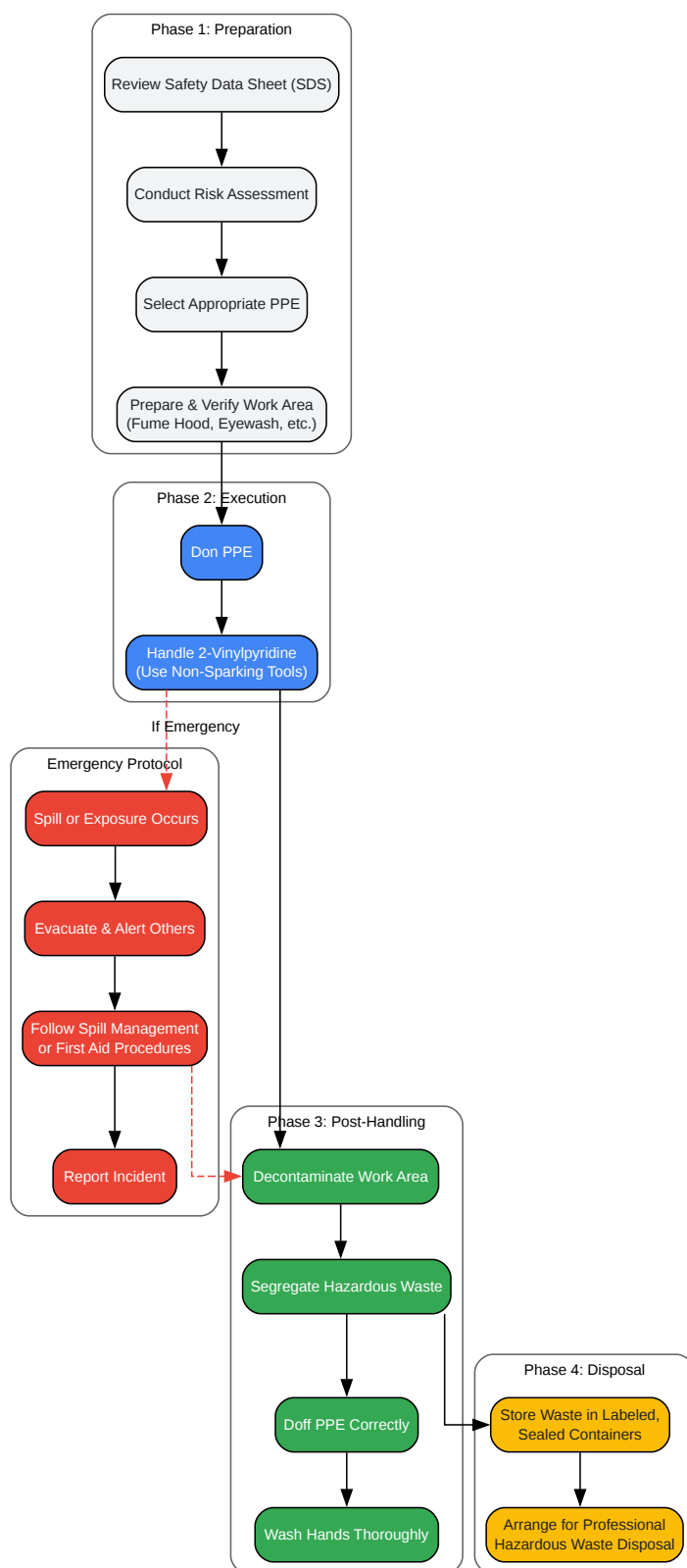
Waste Disposal Protocol

- Classification: **2-Vinylpyridine** and materials contaminated with it are classified as hazardous waste.[\[1\]](#)
- Containers: Dispose of waste in approved, sealed, and clearly labeled containers.[\[1\]](#)[\[8\]](#)

- Regulations: All disposal practices must comply with local, regional, and national hazardous waste regulations.^[1] Dispose of the contents and container at an approved waste disposal plant.^{[1][4][12]}
- Contaminated PPE: Used gloves, lab coats, and other contaminated disposable materials must be collected in a designated hazardous waste container and disposed of according to regulations.

2-Vinylpyridine Handling Workflow

The following diagram outlines the logical workflow for safely handling **2-Vinylpyridine**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **2-Vinylpyridine**.

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